

An In-depth Technical Guide on 2-Cyclopentyloxy-benzaldehyde

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Compound of Interest

Compound Name: 2-Cyclopentyloxy-benzaldehyde

Cat. No.: B136491

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This technical guide provides a detailed overview of the physicochemical properties of **2-Cyclopentyloxy-benzaldehyde**, a compound of interest in medicinal chemistry. This document summarizes its core molecular data and presents generalized experimental workflows for its characterization, alongside a conceptual signaling pathway where it may exert biological activity.

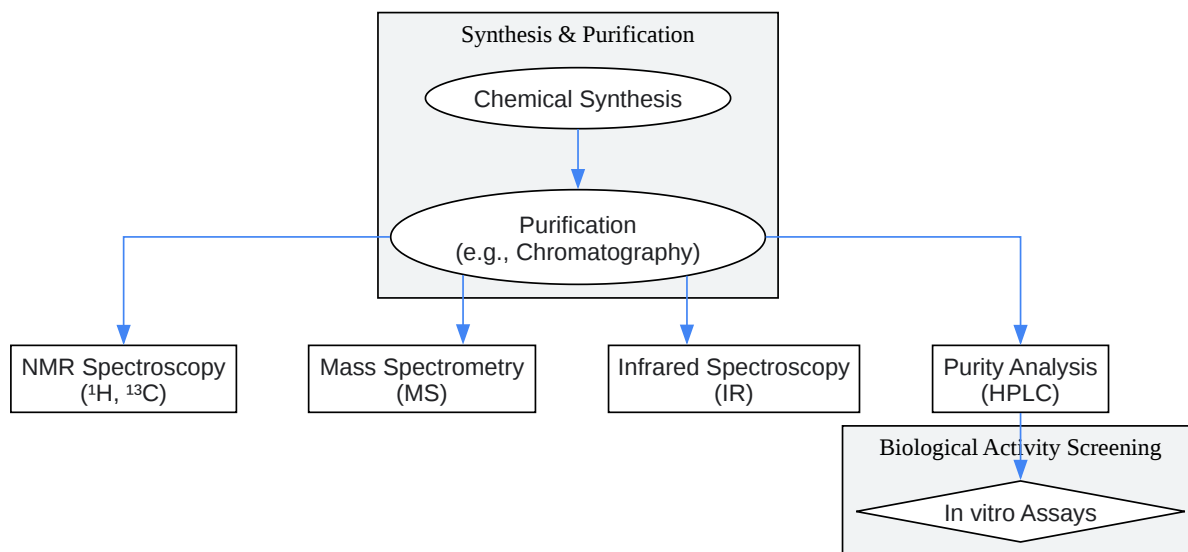
Core Molecular Data

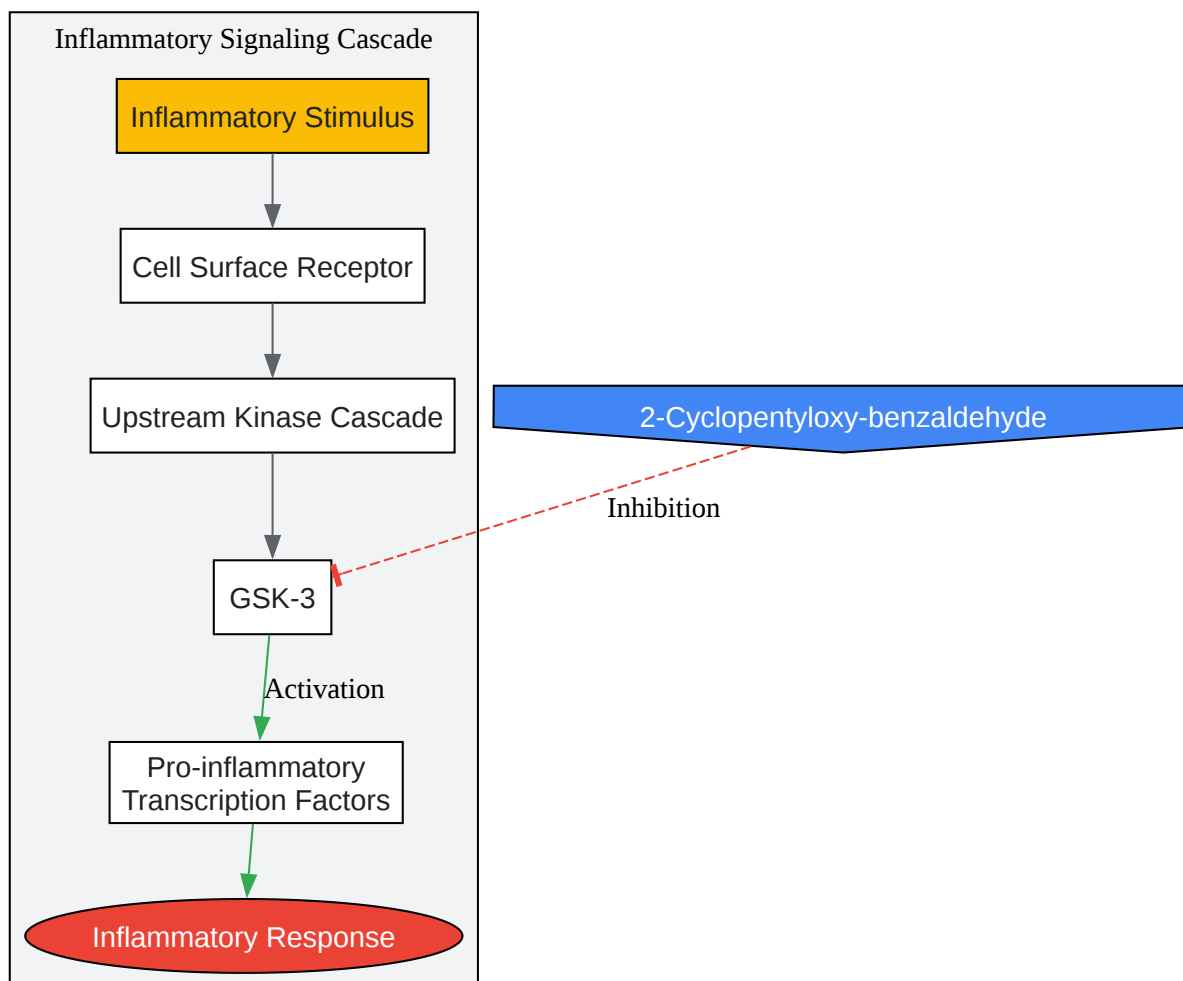
2-Cyclopentyloxy-benzaldehyde is an aromatic aldehyde derivative. Its fundamental molecular properties are essential for a range of applications, from reaction stoichiometry to analytical characterization. The molecular formula and weight are summarized below.

Property	Value
Chemical Formula	C ₁₂ H ₁₄ O ₂
Molecular Weight	190.24 g/mol
CAS Number	145742-38-7

Experimental Protocols & Characterization Workflow

While specific, detailed experimental protocols for **2-Cyclopentyloxy-benzaldehyde** are not publicly available, a standard workflow for the characterization of a novel or synthesized chemical compound would typically follow the logical progression outlined below. This workflow ensures the verification of the compound's identity, purity, and structural integrity.





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